

# An In-depth Technical Guide to 1,1,3,3,5,5-Hexamethyltrisiloxane

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## Compound of Interest

Compound Name: 1,1,3,3,5,5-Hexamethyltrisiloxane

Cat. No.: B073498

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CAS Number: 1189-93-1

This technical guide provides a comprehensive overview of **1,1,3,3,5,5-hexamethyltrisiloxane**, a versatile organosilicon compound. The information is tailored for researchers, scientists, and drug development professionals, with a focus on its chemical properties, synthesis, reactions, and potential applications.

## Chemical and Physical Properties

**1,1,3,3,5,5-Hexamethyltrisiloxane** is a linear siloxane with the chemical formula  $C_6H_{20}O_2Si_3$ . [1][2] It is characterized by a backbone of three silicon atoms linked by two oxygen atoms, with methyl groups attached to each silicon atom.[3] This structure imparts properties such as low surface tension, high thermal stability, and hydrophobicity.[3] It is a colorless, odorless liquid with low viscosity and high volatility.[3]

Table 1: Physicochemical Properties of **1,1,3,3,5,5-Hexamethyltrisiloxane**

Property	Value	Reference(s)
CAS Number	1189-93-1	[1][4]
Molecular Formula	C <sub>6</sub> H <sub>20</sub> O <sub>2</sub> Si <sub>3</sub>	[1][2]
Molecular Weight	208.48 g/mol	[1][2]
Appearance	Colorless, clear liquid	[3]
Melting Point	-67 °C	[1]
Boiling Point	128 °C	[1][5]
Density	0.82-0.83 g/mL at 25 °C	[1][5]
Refractive Index (n <sub>20</sub> /D)	1.383	[1][5]
Flash Point	20 °C	[6]
Solubility	Slightly miscible with water.[1] [7] Soluble in many organic solvents.	
Synonyms	Dimethylbis(dimethylsilyloxy)silane, Hexamethyltrisiloxane	[3]

Table 2: Spectral Data for **1,1,3,3,5,5-Hexamethyltrisiloxane**

Spectrum Type	Key Features	Reference(s)
Mass Spectrum (EI)	Available through the NIST WebBook.	[4]
<sup>1</sup> H NMR (600MHz, Chloroform-d)	δ 4.71 (m, 2H, Si-H), 0.21 (m, 12H, Si-CH <sub>3</sub> ), 0.09 (m, 6H, Si-CH <sub>3</sub> )	[2]

## Synthesis and Experimental Protocols

### Synthesis of 1,1,3,3,5,5-Hexamethyltrisiloxane

A common method for the synthesis of **1,1,3,3,5,5-hexamethyltrisiloxane** is the co-hydrolysis of dimethyldichlorosilane and a source of Si-H, such as tetramethyldisiloxane (TMDS).<sup>[2]</sup>

#### Experimental Protocol: Synthesis via Co-hydrolysis

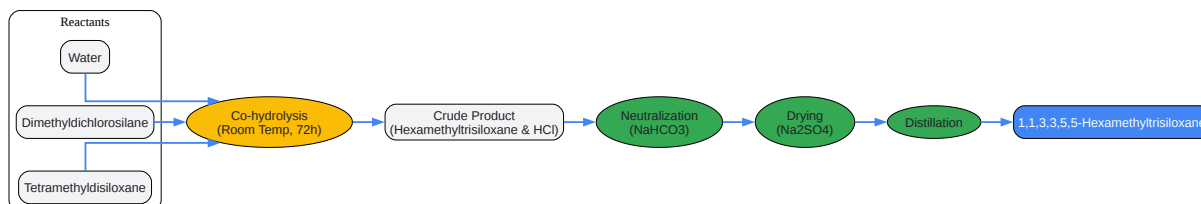
##### Materials:

- Tetramethyldisiloxane (TMDS)
- Dimethyldichlorosilane
- Deionized water
- Sodium bicarbonate (for neutralization)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Standard laboratory glassware for reaction, extraction, and distillation

##### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, combine tetramethyldisiloxane and an equimolar amount of deionized water.
- Cool the mixture in an ice bath.
- Slowly add dimethyldichlorosilane to the stirred mixture. The reaction is exothermic and will produce HCl gas, so it should be performed in a well-ventilated fume hood.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 72 hours.<sup>[2]</sup>
- Neutralize the crude product by washing it with a saturated solution of sodium bicarbonate, followed by deionized water until the aqueous layer is neutral.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.

- Purify the product by fractional distillation under reduced pressure to obtain **1,1,3,3,5,5-hexamethyltrisiloxane** as a colorless liquid.[2] The expected yield is approximately 82%.[2]



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Synthesis of **1,1,3,3,5,5-Hexamethyltrisiloxane**.

## Chemical Reactions and Applications

**1,1,3,3,5,5-Hexamethyltrisiloxane** is a key intermediate in the synthesis of more complex organosilicon compounds.[8] Its primary reactivity stems from the two Si-H bonds, which can undergo hydrosilylation reactions.

### Hydrosilylation

Hydrosilylation is the addition of a silicon-hydrogen bond across an unsaturated bond, such as a carbon-carbon double or triple bond.[9] This reaction is typically catalyzed by platinum complexes.[9]

Experimental Protocol: Platinum-Catalyzed Hydrosilylation of an Alkene

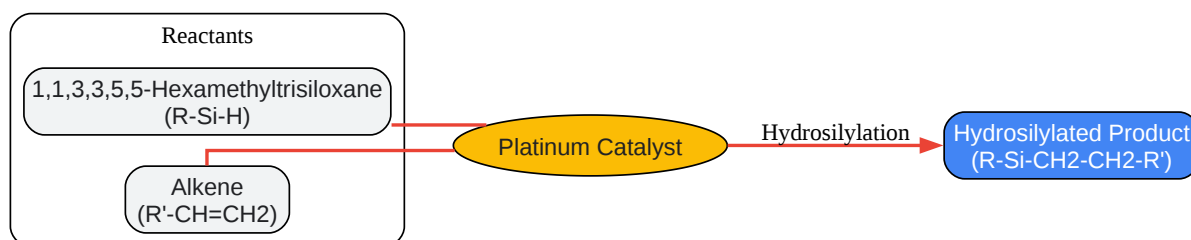
Materials:

- 1,1,3,3,5,5-Hexamethyltrisiloxane**

- An alkene (e.g., 1-octene)
- Karstedt's catalyst (a platinum(0)-divinyltetramethyldisiloxane complex)
- Anhydrous toluene
- Inert atmosphere (e.g., nitrogen or argon)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- In a Schlenk flask under an inert atmosphere, dissolve the alkene in anhydrous toluene.
- Add a catalytic amount of Karstedt's catalyst to the solution.
- Slowly add a stoichiometric amount of **1,1,3,3,5,5-hexamethyltrisiloxane** to the reaction mixture.
- Stir the reaction at room temperature or with gentle heating (e.g., 50-80 °C) and monitor the progress by TLC or GC-MS.
- Once the reaction is complete, the solvent can be removed under reduced pressure.
- The product can be purified by column chromatography or distillation.



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General scheme of a hydrosilylation reaction.

## Applications in Research and Industry

- **Precursor for Polymers:** It serves as a building block for the synthesis of various silicone polymers and copolymers.[\[9\]](#)
- **Surface Modifier:** It can be used to modify the surface properties of materials, imparting hydrophobicity.[\[8\]](#)
- **Reducing Agent:** In organic synthesis, it can act as a mild and selective reducing agent.
- **Lubricants and Sealants:** Due to its thermal stability and low volatility, it finds use in formulations for lubricants and sealants.[\[9\]](#)
- **Cosmetics:** In personal care products, it acts as a conditioning agent and emollient.[\[10\]](#)

## Relevance to Drug Development

While direct applications of **1,1,3,3,5,5-hexamethyltrisiloxane** in drug development are not extensively documented, its role as a precursor to functionalized siloxanes is of significant interest. Silicones, in general, are widely used in the pharmaceutical industry due to their biocompatibility, stability, and non-toxic nature.[\[11\]](#)

Potential applications stemming from **1,1,3,3,5,5-hexamethyltrisiloxane** include:

- **Synthesis of Drug Delivery Vehicles:** Through hydrosilylation, functional groups can be introduced onto the trisiloxane backbone. These functionalized molecules can then be used to create polymers for controlled-release drug delivery systems.[\[11\]](#)
- **Formation of Biocompatible Materials:** The siloxane backbone is a key component of many biocompatible materials used in medical devices and implants.[\[12\]](#)
- **Excipients in Formulations:** Short-chain siloxanes can act as emulsifiers and stabilizers in pharmaceutical formulations, improving the stability and bioavailability of active pharmaceutical ingredients (APIs).[\[11\]](#)

## Safety and Toxicology

**1,1,3,3,5,5-Hexamethyltrisiloxane** is classified as a highly flammable liquid and vapor.[13][14] It should be handled in a well-ventilated area, away from sources of ignition.[13] Protective gloves, clothing, and eye protection are recommended.[13]

There is limited specific acute toxicity information available for **1,1,3,3,5,5-hexamethyltrisiloxane**. [13][14] However, the safety data for the cyclic analog, hexamethylcyclotrisiloxane (CAS 541-05-9), indicates an oral LD50 in rats of >1540 mg/kg.[15] [16] It is important to note that the toxicological properties of linear and cyclic siloxanes can differ.

Table 3: Toxicological Information

Test	Result	Compound	Reference(s)
Acute Oral LD50 (rat)	>1540 mg/kg	Hexamethylcyclotrisiloxane	[15][16]
Acute Toxicity	No information available	1,1,3,3,5,5-Hexamethyltrisiloxane	[13][14]
Skin Irritation	May cause mild skin irritation	1,1,3,3,5,5-Hexamethyltrisiloxane	[17]
Eye Irritation	May cause eye irritation	1,1,3,3,5,5-Hexamethyltrisiloxane	[17]

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## References

- 1. 1,1,3,3,5,5-HEXAMETHYLTRISILOXANE | 1189-93-1 [chemicalbook.com]
- 2. 1,1,3,3,5,5-HEXAMETHYLTRISILOXANE synthesis - chemicalbook [chemicalbook.com]
- 3. Trisiloxane, 1,1,3,3,5,5-hexamethyl- (CAS 1189-93-1) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 4. Trisiloxane, 1,1,3,3,5,5-hexamethyl- [webbook.nist.gov]
- 5. chemos.de [chemos.de]
- 6. researchgate.net [researchgate.net]
- 7. 1,1,3,3,5,5-HEXAMETHYLTRISILOXANE | [gelest.com]
- 8. 1,1,3,3,5,5-Hexamethyltrisiloxane - Hubei Co-Formula Material Tech Co.,Ltd. [cfmats.com]
- 9. 1,1,3,3,5,5-Hexamethyl-1,5-divinyltrisiloxane | 17980-39-1 | Benchchem [benchchem.com]
- 10. researchgate.net [researchgate.net]
- 11. Chemical Synthesis - Siwin [siwinsilicone.com]
- 12. mdpi.com [mdpi.com]
- 13. fishersci.com [fishersci.com]
- 14. fishersci.no [fishersci.no]
- 15. datasheets.scbt.com [datasheets.scbt.com]
- 16. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 17. gelest.com [gelest.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,1,3,3,5,5-Hexamethyltrisiloxane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073498#1-1-3-3-5-5-hexamethyltrisiloxane-cas-number]

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